

2,3-Dichloropropionitrile physical properties

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Compound of Interest

Compound Name: 2,3-Dichloropropionitrile

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An In-depth Technical Guide to the Physical Properties of **2,3-Dichloropropionitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3-Dichloropropionitrile** (CAS No. 2601-89-0). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, synthesis, and safety protocols.

Chemical Identity and Structure

2,3-Dichloropropionitrile, also known as α,β -dichloropropionitrile, is a halogenated organic compound.^[1] Its chemical structure consists of a three-carbon chain with two chlorine atoms and a nitrile group.^[1]

- IUPAC Name: 2,3-dichloropropanenitrile^[2]
- Molecular Formula: $C_3H_3Cl_2N$ ^{[2][3][4]}
- CAS Registry Number: 2601-89-0^{[2][4]}
- Synonyms: 2,3-Dichloropropanenitrile, α,β -Dichloropropionitrile, DCPN^{[2][3][5]}

Tabulated Physical Properties

The quantitative physical properties of **2,3-Dichloropropionitrile** are summarized in the table below for ease of reference and comparison.

Property	Value	Units	Notes and Citations
Molecular Weight	123.97	g/mol	[2][3][6]
Appearance	Colorless to pale yellow liquid	-	At room temperature, with a sharp, irritating odor.[1]
Density	1.35	g/cm ³	[1][3][6]
Boiling Point	62 - 63	°C	At 13 mmHg (1.73 kPa).[3][6][7]
Melting Point	243	°C	Decomposes.[1][3][7]
Flash Point	83.9	°C	[1][8]
Refractive Index	1.452 - 1.464	-	[1][3]
Vapor Pressure	0.484	mmHg	At 25°C.[1][3]
Solubility	Insoluble in water. Soluble in benzene, ethanol, and chloroform.	-	[3][9][10]
LogP (Octanol/Water Partition Coefficient)	1.356	-	A calculated property indicating moderate lipophilicity.[1][11]

Experimental Protocols for Property Determination

While the specific experimental documentation for the cited values is not publicly available, the determination of these physical properties follows standardized laboratory procedures. Below are detailed general methodologies for key experiments.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **2,3-Dichloropropionitrile** is reported at reduced pressure (13 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point.

Methodology: Vacuum Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum pump with a manometer. The system must be airtight.
- **Sample Preparation:** A sample of **2,3-Dichloropropionitrile** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Evacuation:** The system is carefully evacuated to the desired pressure (13 mmHg), which is monitored by the manometer.
- **Heating:** The flask is gently heated using a heating mantle.
- **Observation:** The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure. The first and last drops of distillate are often recorded as the boiling range.

Determination of Density

Methodology: Pycnometry

- **Pycnometer Calibration:** A pycnometer (a flask with a specific, known volume) is cleaned, dried, and weighed empty. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature (e.g., 20°C) and weighed again. The exact volume of the pycnometer is calculated.
- **Sample Measurement:** The pycnometer is emptied, cleaned, and dried. It is then filled with **2,3-Dichloropropionitrile** at the same temperature and weighed.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

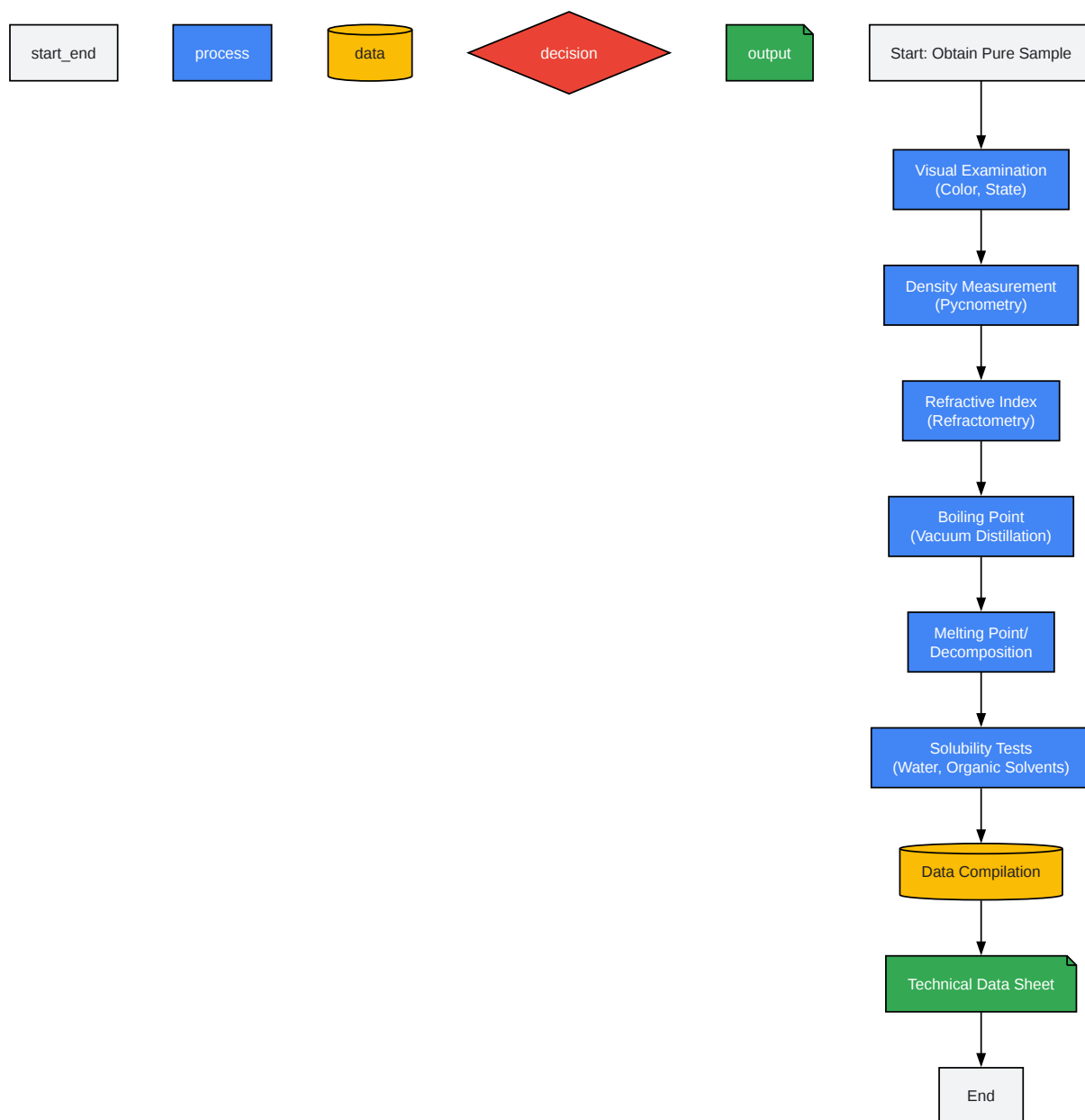
Determination of Refractive Index

Methodology: Refractometry

- Instrument Calibration: An Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- Sample Application: A few drops of **2,3-Dichloropropionitrile** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a chemical substance like **2,3-Dichloropropionitrile**.



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Caption: Workflow for Physical Property Characterization.

Applications and Safety

2,3-Dichloropropionitrile serves as a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.[1] It is a reagent used in the preparation of functionalized 3-aminothiophenes.[9][10] Due to its chemical nature, it must be handled with care. It is classified as toxic by inhalation, in contact with skin, and if swallowed.[3] Appropriate personal protective equipment and handling in a chemical fume hood are mandatory.[12]

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